

# amsacrine hydrochloride clinical trial results other countries

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Amsacrine Hydrochloride

CAS No.: 54301-15-4

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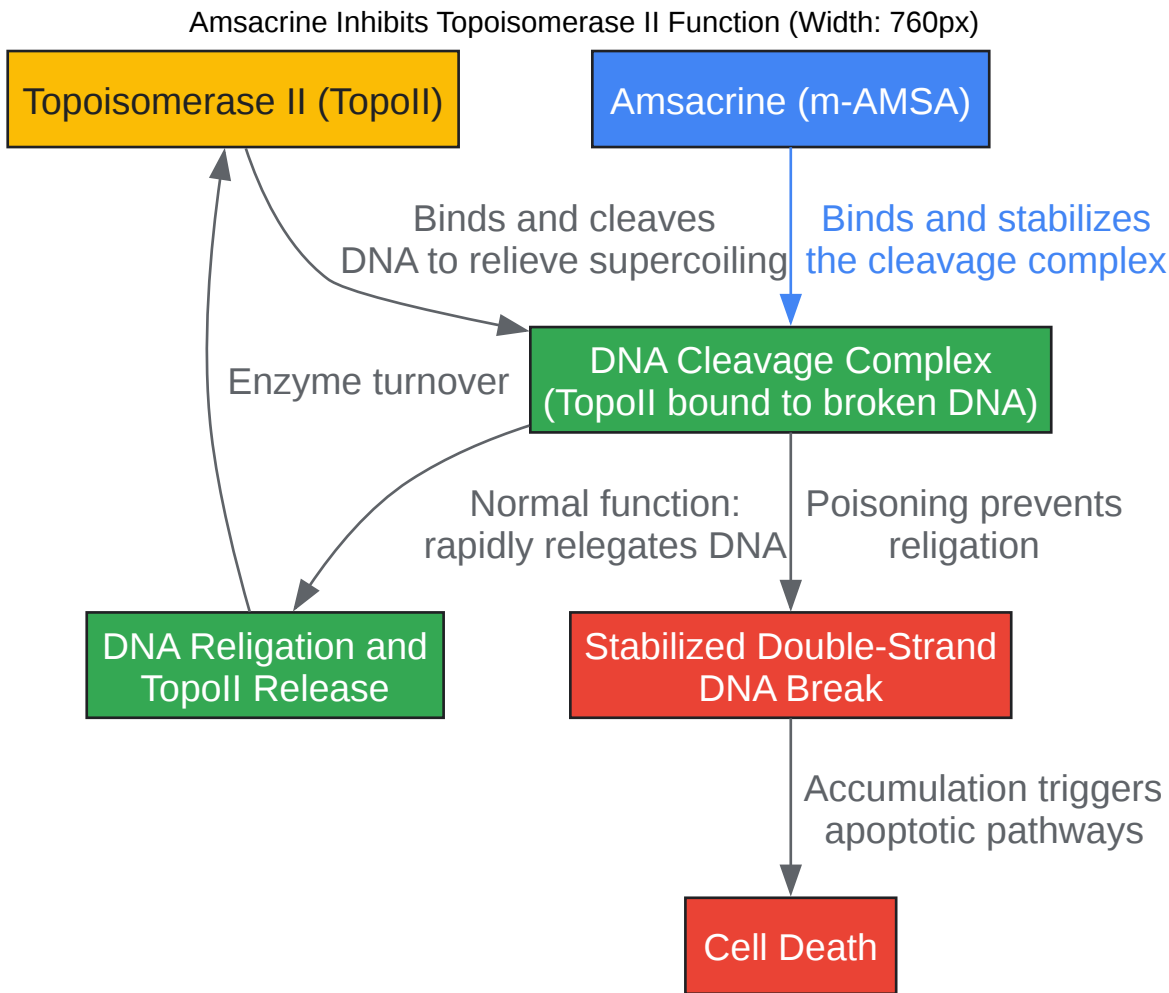
## Mechanism of Action and Overview

Amsacrine (also known as m-AMSA) is an antineoplastic agent primarily used in the treatment of **acute leukemias and malignant lymphomas** that are refractory to other agents [1] [2]. It is approved for use in several countries, though not in the United States [1].

Its cytotoxic effect is achieved through a dual mechanism:

- **DNA Intercalation:** The drug's acridine ring structure inserts itself between DNA base pairs [3] [1].
- **Topoisomerase II Poisoning:** Amsacrine stabilizes the temporary DNA break created by the topoisomerase II enzyme, preventing DNA re-ligation. This leads to persistent DNA double-strand breaks, triggering cell death [3] [2]. It was historically the first drug demonstrated to poison topoisomerase II [3].

The diagram below illustrates how amsacrine inhibits topoisomerase II.



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## Clinical Application and trial data

The table below summarizes key information on amsacrine's clinical use and outcomes from available analyses.

Aspect	Details	Source / Context
Primary Indication	Treatment of refractory acute adult leukemia (acute lymphocytic and non-lymphocytic) and malignant lymphomas [1] [2].	DrugBank, ScienceDirect

Aspect	Details	Source / Context
<b>Cardiotoxicity Analysis (82 cases)</b>	Arrhythmias, CHF, sudden death. <b>Incidence:</b> Less common than with anthracyclines. <b>Note:</b> Analysis from 1986 [4].	Clinical Trial Analysis (J Clin Oncol. 1986)
<b>Cardiac Arrhythmia Incidence</b>	<b>0.7%</b> (in a cohort of 5,340 patients treated with amsacrine) [2].	ScienceDirect (2017)
<b>Key Risk Factor</b>	Hypokalemia (low serum potassium), though arrhythmias can occur with normal levels [4].	Clinical Trial Analysis (J Clin Oncol. 1986)
<b>Dosage Form</b>	Injection, solution (e.g., 50 mg/mL) [1].	DrugBank

## Recent Research and Alternative Applications

Recent scientific interest has expanded beyond amsacrine's original use in leukemia, exploring its potential in other areas:

- **Model of Glaucoma Filtration Surgery:** A 2019 study identified amsacrine as a top candidate adjuvant to prevent scarring in a rabbit model of glaucoma surgery. The study reported that a 10% formulation led to lower intraocular pressure and better surgical outcomes compared to the current standard, Mitomycin C (MMC), at later time points [5].
- **Antimycobacterial Applications:** Research from 2018 demonstrated that amsacrine and its derivatives can selectively inhibit **mycobacterial topoisomerase I (TopA)**. This inhibition impaired the growth of *M. smegmatis* and disturbed its chromosome replication, suggesting potential for developing new anti-tuberculosis drugs [6].
- **Immuno-oncology:** A 2025 cell-based drug screen identified a subset of **9-amino-acridines** (the class to which amsacrine belongs) that can selectively abrogate regulatory T-cell (Treg) function, thereby boosting anti-tumor immunity in preclinical models [7].

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)